

A Technical Guide to the Physicochemical Properties of 2,4-Diaminobenzenesulfonic Acid

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Compound of Interest

Compound Name: 2,4-Diaminobenzenesulfonic acid

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Introduction

2,4-Diaminobenzenesulfonic acid (CAS No. 88-63-1) is an important sulfonated aromatic amine.[1] It serves as a crucial intermediate in the synthesis of various dyes, including acid, reactive, and direct dyes.[2] More recently, its utility has expanded into the field of materials science, where it is used in the preparation of sulfonated homo- and random co-polyimides and for improving the properties of polyamide membranes used in water treatment.[1][3] This technical guide provides a comprehensive overview of the core physicochemical properties of **2,4-diaminobenzenesulfonic acid**, presents experimental protocols for its synthesis, and visualizes a general experimental workflow for its preparation.

Physicochemical Properties

2,4-Diaminobenzenesulfonic acid is a light brown or white to pale yellow crystalline powder.[1][4] It is soluble in hot water and dilute alkaline solutions, slightly soluble in cold water, methanol, and DMSO (with heating), and its color gradually darkens when exposed to air.[1][2][4]

Quantitative Physicochemical Data

The following table summarizes the key quantitative physicochemical properties of **2,4-Diaminobenzenesulfonic acid**.

Property	Value	Source(s)
Molecular Formula	C ₆ H ₈ N ₂ O ₃ S	[4][5]
Molecular Weight	188.20 g/mol	[5]
Melting Point	260-266 °C (decomposes)	[1][4][5]
Boiling Point	~500 °C (estimate)	[1][4]
Density	~1.366 g/cm ³ (estimate)	[4]
pKa	2.99 ± 0.10 (Predicted)	[1][4]
Water Solubility	1000 g/L at 25 °C	[1][4]
LogP	-4.65	[1]

Spectral Data

- Nuclear Magnetic Resonance (NMR) Spectroscopy: The ¹H NMR spectrum is expected to show signals for the aromatic protons in the region of δ 6.5–7.5 ppm, influenced by the electron-donating amino groups and the electron-withdrawing sulfonic acid group.[6] The ¹³C NMR spectrum will display six distinct signals for the benzene ring carbons, with the carbon attached to the sulfonic acid group shifted downfield.[6][7]
- Infrared (IR) Spectroscopy: The FT-IR spectrum exhibits characteristic absorption bands confirming its molecular structure. Key vibrational frequencies include:[6]
 - N-H stretching (amino groups): 3300-3500 cm⁻¹
 - S=O stretching (sulfonic acid group): Asymmetric stretch around 1170 cm⁻¹ and symmetric stretch around 1030 cm⁻¹
 - Aromatic C=C ring stretching: 1450-1600 cm⁻¹
- UV-Vis Spectroscopy: In the UV-Vis spectrum, the benzene ring acts as the primary chromophore. The amino and sulfonic acid groups function as auxochromes, modifying the absorption wavelength (λ_{max}) and intensity. The λ_{max} is approximately 270 nm.[6]

Experimental Protocols

Several methods for the synthesis of **2,4-diaminobenzenesulfonic acid** have been reported. The two primary routes start from either m-phenylenediamine or 1-chloro-2,4-dinitrobenzene.

Protocol 1: Sulfonation of m-Phenylenediamine

This method involves the direct sulfonation of m-phenylenediamine using a sulfonating agent.

Materials:

- m-Phenylenediamine
- 1,2-dichloroethane
- Sulfur trioxide

Procedure:

- Dissolve 5.40 g (0.05 mol) of m-phenylenediamine in 80 mL of 1,2-dichloroethane with stirring at room temperature.[8]
- Slowly add 8.00 g (0.10 mol) of sulfur trioxide to the solution.[8]
- Increase the temperature to 60 °C and maintain the reaction for 10 hours.[8]
- After the reaction is complete, filter the mixture and dry the solid product to obtain **2,4-diaminobenzenesulfonic acid**. [8] The reported yield for this method is approximately 95.96%. [8]

Protocol 2: From 1-Chloro-2,4-dinitrobenzene

This is a two-step process involving the formation of 2,4-dinitrobenzenesulfonic acid followed by reduction.

Step 1: Synthesis of Sodium 2,4-dinitrobenzenesulfonate Materials:

- 1-Chloro-2,4-dinitrobenzene

- Methanol
- Sodium sulfite solution

Procedure:

- Dissolve 101 g of 1-chloro-2,4-dinitrobenzene in 250 ml of methanol.[9]
- Add a concentrated solution of sodium sulfite (approximately 160 g of sodium hydrosulfite containing 25% sulfur dioxide, neutralized with about 50 g of 40% sodium hydroxide).[9]
- Heat the mixture to boiling on a water bath with vigorous stirring for 5 hours.[9]
- Cool the reaction mixture. The sodium salt of 2,4-dinitrobenzenesulfonic acid will separate as yellow leaflets.[9]

Step 2: Reduction to **2,4-Diaminobenzenesulfonic Acid** Materials:

- Sodium 2,4-dinitrobenzenesulfonate
- Water
- Concentrated hydrochloric acid
- Fine iron powder
- Sodium carbonate
- Sodium chloride

Procedure:

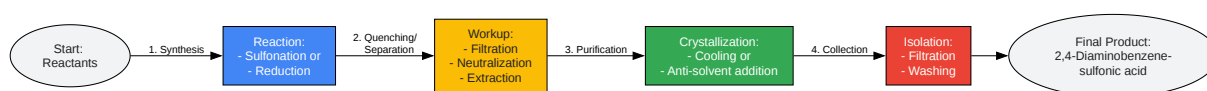
- In a reduction vessel, heat 150 ml of water to 95 °C.[9]
- Add the sodium 2,4-dinitrobenzenesulfonate prepared in the previous step.[9]
- Gradually add 10 ml of concentrated hydrochloric acid and approximately 120 g of fine iron powder, ensuring the reaction does not froth excessively.[9]

- After the addition is complete, add a solution of sodium carbonate until the mixture is alkaline.[9]
- Boil the mixture and filter to remove the iron residue. The iron residue should be boiled with water and filtered again to maximize product recovery.[9]
- Combine the filtrates and evaporate to a volume of about 20 ml.[9]
- Add 50 g of sodium chloride and carefully acidify with hydrochloric acid until Congo paper turns a faint violet.[9]
- The free **2,4-diaminobenzenesulfonic acid** will crystallize out. Filter the product and wash with a minimal amount of cold water.[9] The reported yield for this method is approximately 65%.[9]

Visualizations

General Synthesis and Purification Workflow

The following diagram illustrates a generalized workflow for the synthesis and purification of **2,4-diaminobenzenesulfonic acid**, applicable to methods involving a reaction followed by workup and crystallization.



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Caption: Generalized workflow for the synthesis and purification of **2,4-diaminobenzenesulfonic acid**.

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